

An In-Depth Technical Guide to the PROTAC Technology Behind BSJ-04-132

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Compound of Interest

Compound Name: BSJ-04-132

Cat. No.: B15621716

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BSJ-04-132 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Cyclin-Dependent Kinase 4 (CDK4).[1] As a key regulator of the cell cycle, CDK4, in conjunction with D-type cyclins, governs the G1 to S phase transition. Its aberrant activity is a hallmark of various cancers, making it a prime therapeutic target.[2] **BSJ-04-132** represents a novel therapeutic modality that leverages the ubiquitin-proteasome system to eliminate CDK4, offering a distinct advantage over traditional kinase inhibition. This guide provides a comprehensive technical overview of the PROTAC technology underpinning **BSJ-04-132**, including its mechanism of action, quantitative performance, and the experimental protocols used for its characterization.

Core Technology: The Architecture of a Selective Degradator

BSJ-04-132 is a heterobifunctional molecule meticulously engineered to hijack the cell's natural protein disposal machinery. Its structure consists of three key components:

- **Target-Binding Ligand:** A derivative of the known CDK4/6 inhibitor, Ribociclib.^{[3][4][5]} This moiety ensures high-affinity and selective binding to the CDK4 protein.
- **E3 Ligase Ligand:** A derivative of thalidomide, which recruits the Cereblon (CRBN) E3 ubiquitin ligase.^{[4][5]}
- **Linker:** A flexible chemical linker that covalently connects the target-binding ligand and the E3 ligase ligand. The specific composition and length of the linker are crucial for optimizing the formation of a stable ternary complex between CDK4 and CRBN, which ultimately dictates the efficiency and selectivity of degradation.^[2]

Mechanism of Action: Hijacking the Ubiquitin-Proteasome System

The primary function of **BSJ-04-132** is to induce the selective degradation of CDK4 through the following steps:

- **Ternary Complex Formation:** **BSJ-04-132** simultaneously binds to both CDK4 and the CRBN E3 ligase, forming a ternary complex.
- **Ubiquitination:** The proximity induced by the PROTAC allows the E3 ligase to tag CDK4 with a chain of ubiquitin molecules.
- **Proteasomal Degradation:** The polyubiquitinated CDK4 is then recognized and degraded by the 26S proteasome, effectively eliminating the protein from the cell.^{[1][6]}

This targeted degradation is a catalytic process, as a single molecule of **BSJ-04-132** can induce the degradation of multiple CDK4 proteins.

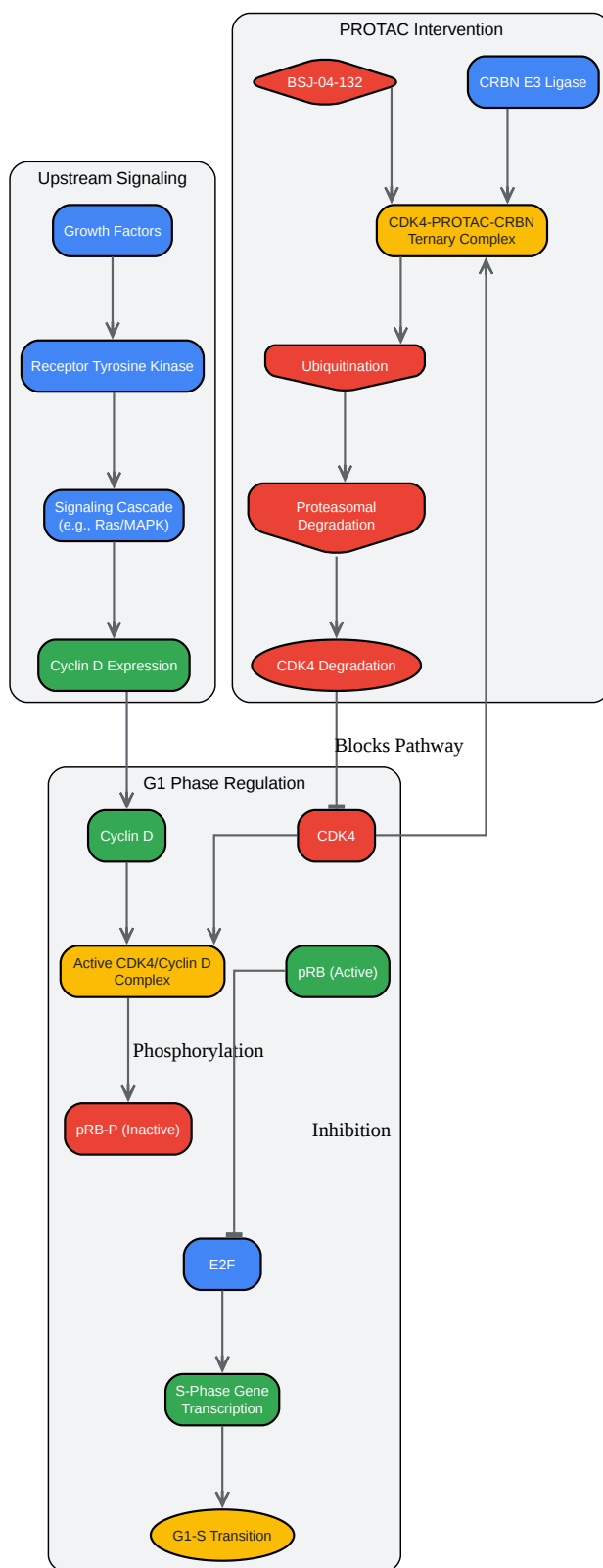
Quantitative Data Summary

The efficacy and selectivity of **BSJ-04-132** have been quantified through various in vitro assays. The following table summarizes the key quantitative data available for this PROTAC.

Parameter	Target	Value	Cell Line	Assay Type	Reference
IC ₅₀	CDK4/Cyclin D1	50.6 nM	-	Biochemical Assay	[6] [7]
IC ₅₀	CDK6/Cyclin D1	30 nM	-	Biochemical Assay	[6] [7]
Degradation	CDK4	Selective Degradation	Jurkat (WT)	Western Blot	
No Degradation	CDK6, IKZF1/3	Not Induced	Jurkat (WT)	Western Blot	

Signaling Pathway

BSJ-04-132 targets CDK4, a critical kinase in the G1-S phase transition of the cell cycle. By inducing the degradation of CDK4, **BSJ-04-132** effectively halts the cell cycle at the G1 checkpoint.



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Caption: CDK4 Signaling Pathway and **BSJ-04-132** Intervention.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are the protocols for key experiments used to characterize **BSJ-04-132**.

Western Blot Analysis for Protein Degradation

This protocol is used to assess the degradation of target proteins in cells treated with **BSJ-04-132**.

- Cell Culture and Treatment:
 - Culture Jurkat cells (wild-type or CRBN^{-/-}) in appropriate media.
 - Seed cells at a density of 1×10^6 cells/mL.
 - Treat cells with **BSJ-04-132** at various concentrations (e.g., 0.1, 0.5, 1, 5 μ M) or DMSO as a vehicle control for 4 hours.
- Cell Lysis:
 - Harvest cells by centrifugation.
 - Wash cells with ice-cold PBS.
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification:
 - Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Protein Transfer:
 - Denature protein lysates by boiling in Laemmli buffer.
 - Separate proteins on a 4-12% Bis-Tris polyacrylamide gel.
 - Transfer proteins to a nitrocellulose or PVDF membrane.

- Immunoblotting:
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies against CDK4, CDK6, IKZF1/3, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
- Detection:
 - Visualize protein bands using an enhanced chemiluminescence (ECL) detection system.

Quantitative Proteomics by Mass Spectrometry

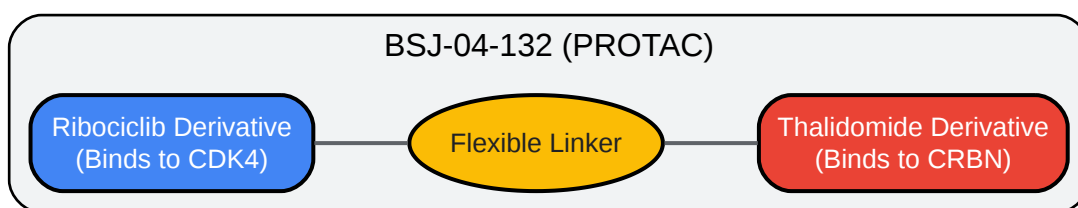
This protocol provides a global view of protein expression changes upon treatment with **BSJ-04-132**.

- Sample Preparation:
 - Treat Molt4 cells with 250 nM **BSJ-04-132** or DMSO for 5 hours.
 - Harvest and lyse cells as described in the Western Blot protocol.
- Protein Digestion and TMT Labeling:
 - Reduce, alkylate, and digest protein lysates with trypsin.
 - Label the resulting peptides with tandem mass tags (TMT) for multiplexed analysis.
- LC-MS/MS Analysis:
 - Separate the labeled peptides by liquid chromatography.
 - Analyze the peptides by tandem mass spectrometry (MS/MS).

- Data Analysis:
 - Identify and quantify proteins using a proteomics data analysis software (e.g., MaxQuant).
 - Determine the relative abundance of proteins in **BSJ-04-132**-treated samples compared to control samples.

Mandatory Visualizations

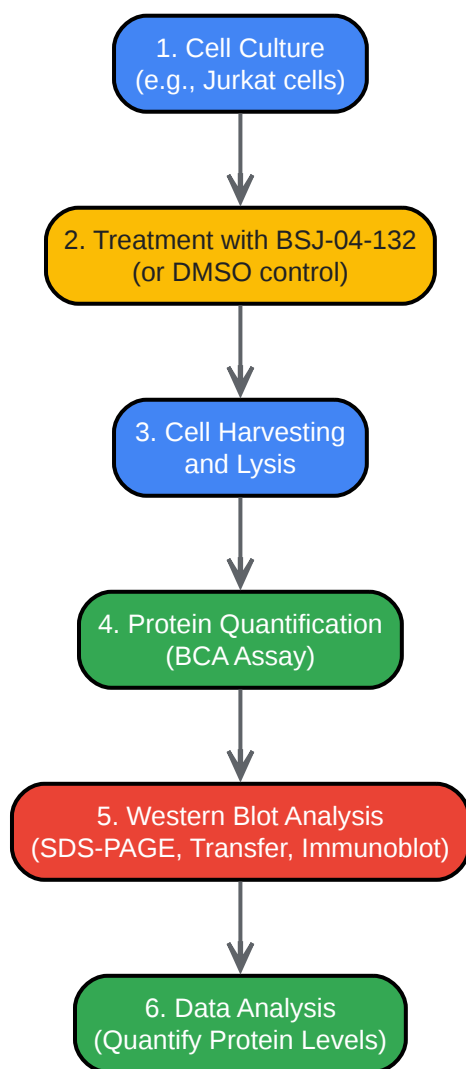
Logical Relationship of PROTAC Components



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Caption: Core components of the **BSJ-04-132** PROTAC.

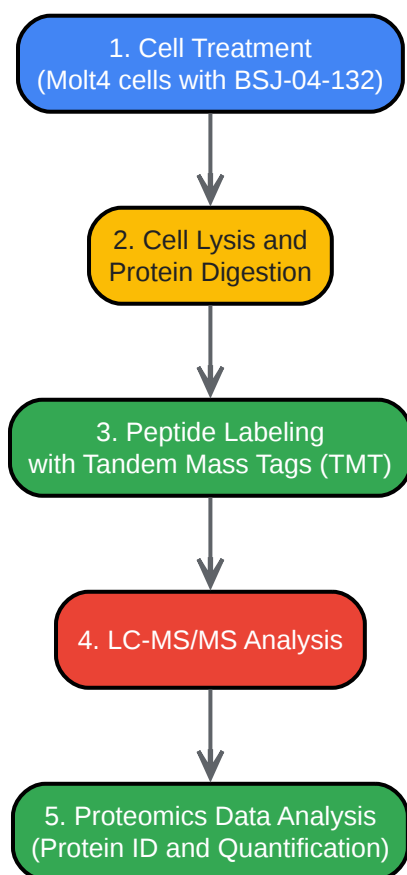
Experimental Workflow for Protein Degradation Analysis



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Caption: Workflow for Western Blot analysis of protein degradation.

Experimental Workflow for Quantitative Proteomics



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